

methyl thiocyanate safety data sheet and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methyl thiocyanate*

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An In-depth Technical Guide to the Safe Handling of **Methyl Thiocyanate**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data and handling precautions for **methyl thiocyanate** (CH_3SCN). The information is intended for researchers, scientists, and professionals in drug development who may handle this chemical.

Chemical and Physical Properties

Methyl thiocyanate is a colorless liquid with a distinct onion-like odor.^{[1][2]} It is volatile and slightly soluble in water.^{[1][3]}

Property	Value	Source
Molecular Formula	<chem>C2H3NS</chem>	[1]
Molecular Weight	73.12 g/mol	[2]
CAS Number	556-64-9	[1] [3]
Appearance	Colorless liquid	[1] [2]
Odor	Onion-like	[1] [4]
Boiling Point	131-133 °C (268-271 °F) at 760 mmHg	[1] [3]
Melting Point	-51 °C (-60 °F)	[1]
Flash Point	38 °C (100.4 °F)	[5]
Specific Gravity	1.068 g/cm³ at 25 °C	[5]
Vapor Pressure	10 mmHg at 21.6 °C (70.9 °F)	[3]
Vapor Density	2.52 (Air = 1)	
Solubility in Water	Very slightly soluble	[1]

Hazard Identification and Classification

Methyl thiocyanate is classified as a flammable liquid and is highly toxic if ingested, inhaled, or in contact with skin.[\[6\]](#) It is also a lachrymator, meaning it can cause tearing.

Hazard Classification	Rating	Source
GHS Pictograms	GHS02 (Flammable), GHS06 (Toxic)	[1]
GHS Signal Word	Danger	[1]
GHS Hazard Statements	H226, H301, H311, H330, H315, H319, H335	[1]
NFPA 704 Rating	Health: 2, Flammability: 2, Instability: 0	

Primary Health Hazards:

- Acute Toxicity (Oral, Dermal, Inhalation): Highly toxic.[\[6\]](#) Exposure can lead to symptoms such as nausea, vomiting, dizziness, confusion, and in severe cases, convulsions and coma.
- Skin and Eye Irritation: Can cause skin irritation, dermatitis, and serious eye irritation.[\[4\]](#)[\[7\]](#)
- Respiratory Irritation: May cause respiratory tract irritation.
- Other Potential Effects: May damage the liver and kidneys.[\[4\]](#) On contact with mineral acids, it can produce deadly toxic hydrogen cyanide gas.[\[3\]](#)

Handling and Storage Protocols

Adherence to strict safety protocols is mandatory when handling **methyl thiocyanate**.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#)
- Facilities must be equipped with an eyewash station and a safety shower in the immediate vicinity of where the chemical is handled.[\[4\]](#)
- Use spark-proof and explosion-proof equipment.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.[\[7\]](#)[\[8\]](#)
- Skin Protection: Wear protective gloves and clothing.[\[4\]](#) The specific glove material should be chosen based on recommendations from safety equipment suppliers for resistance to **methyl thiocyanate**.
- Respiratory Protection: If ventilation is inadequate, a NIOSH-approved respirator should be used.

Handling Procedures:

- Wash hands thoroughly after handling.[4]
- Ground and bond containers when transferring material to prevent static discharge.[7]
- Avoid contact with eyes, skin, and clothing.
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[4]

Storage Conditions:

- Store in a cool, dry, well-ventilated area away from incompatible substances.[4]
- Keep containers tightly closed.[4]
- Store in a flammables-area.
- Protect from moisture.[4]
- Keep away from heat, sparks, and open flames.[4]

Incompatible Materials:

- Strong oxidizing agents (e.g., chlorates, nitrates, peroxides).[3][4]
- Strong acids (e.g., nitric acid, sulfuric acid).[3][4]
- Strong bases.[4]
- Alcohols and amines.[4]

Emergency Procedures

Immediate and appropriate response is critical in the event of an emergency involving **methyl thiocyanate**.

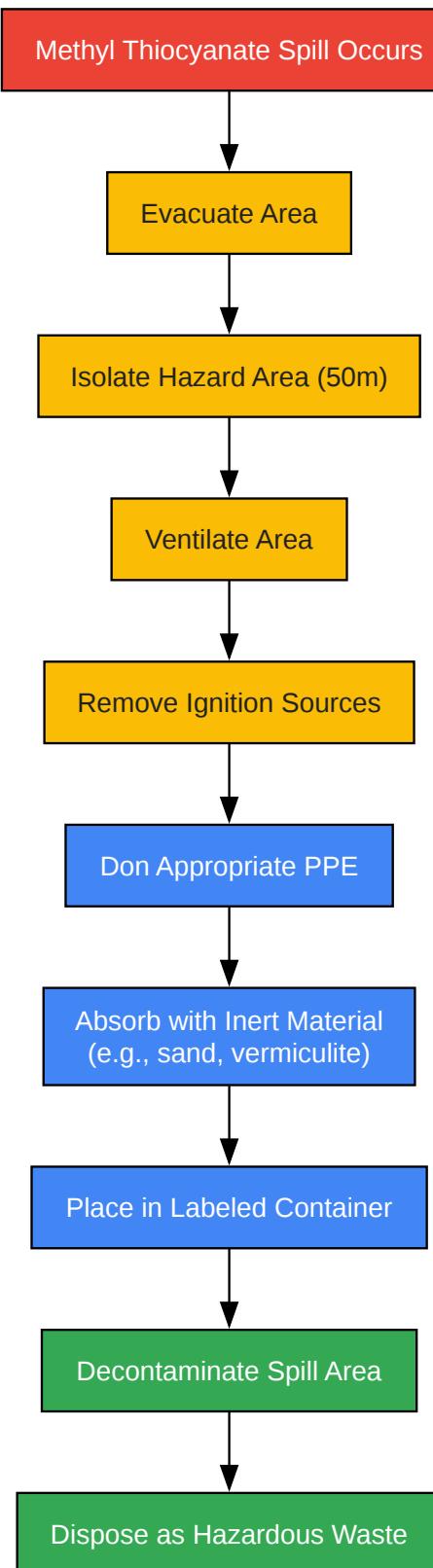
First Aid Measures:

- Inhalation: Move the victim to fresh air.[3] If breathing has stopped, provide artificial respiration.[3] Seek immediate medical attention.[7]

- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area thoroughly with soap and water for at least 15 minutes. Seek medical attention.[7]
- Eye Contact: Immediately flush eyes with plenty of lukewarm water for at least 15 minutes, lifting the upper and lower eyelids.[3] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[9] If the person is conscious, rinse their mouth with water and have them drink water or milk.[9] Seek immediate medical attention.[7]

Spill Response Protocol:

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[4]
- Isolate: Isolate the hazard area and deny entry.[3] For a spill, this should be at least 50 meters (150 feet) in all directions.[3]
- Ventilate: Ventilate the area of the spill.[4]
- Control Ignition Sources: Remove all sources of ignition (e.g., sparks, open flames, hot surfaces).[4]
- Containment and Cleanup:
 - Wear appropriate personal protective equipment (PPE), including respiratory protection.[3]
 - Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite. [3] Do not use cellulose-based absorbents.
 - Place the absorbed material into a suitable, labeled container for disposal.[4]
- Decontamination: Wash the spill area after the material has been collected.[4]
- Disposal: Dispose of the waste as hazardous waste in accordance with local, state, and federal regulations.[4]



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Caption: Workflow for handling a **methyl thiocyanate** spill.

Fire-Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.^[4] Water spray can be used to cool fire-exposed containers.^[4]
- Specific Hazards: **Methyl thiocyanate** is a flammable liquid. Vapors are heavier than air and may travel to an ignition source and flash back. Containers may explode when heated.^[4]
- Hazardous Combustion Products: Fire may produce poisonous gases, including oxides of nitrogen and sulfur.^[4]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.

Toxicological Information

Toxicity Data	Value	Species	Source
LD ₅₀ (Oral)	60 mg/kg	Rat	[1]
LD ₅₀ (Intravenous)	18 mg/kg	Mouse	[5]
LD ₅₀ (Intraperitoneal)	23 mg/kg	Mouse	[5]
LDLo (Oral)	8.5 mg/kg	Cat	[5]

Signs and Symptoms of Acute Exposure: Acute exposure to **methyl thiocyanate** can cause a range of symptoms, including:

- Low blood pressure^[3]
- Nausea, vomiting, and diarrhea^[3]
- Skin rashes^[3]
- Muscle weakness, confusion, convulsions, and coma^[3]
- Visual and auditory hallucinations^[3]

Disposal Considerations

Dispose of **methyl thiocyanate** and any contaminated materials as hazardous waste.^[4]

Follow all federal, state, and local regulations for hazardous waste disposal.^[4] Do not allow the chemical to enter drains or waterways.^[8]

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- To cite this document: BenchChem. [methyl thiocyanate safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b058053#methyl-thiocyanate-safety-data-sheet-and-handling-precautions>

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